

# what are the properties of Einecs 280-007-5

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## Compound of Interest

Compound Name: *Einecs 280-007-5*

Cat. No.: *B15194915*

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## In-Depth Technical Guide: EINECS 280-007-5

For Researchers, Scientists, and Drug Development Professionals

### Introduction

This technical guide provides a comprehensive overview of the properties of the substance identified by EINECS number 280-007-5. This substance is a complex organometallic compound, specifically a copper complex azo dye. While detailed experimental data for this specific proprietary substance is not publicly available, this guide compiles known information and presents representative experimental protocols and safety considerations based on the broader class of copper complex azo dyes.

### Substance Identification and Core Properties

The substance with EINECS number 280-007-5 is chemically identified as "Copper, complexes with diazotized 3-amino-4-methoxybenzenesulfonic acid monosodium salt coupled with diazotized 4-nitro-1,3-benzenediamine and resorcinol, sodium salts"[1].

Table 1: Core Properties of **Einecs 280-007-5**

Property	Value	Source
EINECS Number	280-007-5	<a href="#">[1]</a>
CAS Number	82640-07-1	<a href="#">[1]</a>
Molecular Formula	C19H20CuN4Na2O8S	<a href="#">[1]</a>
Molecular Weight	573.975 g/mol	
GHS Classification	Not classified as hazardous	

## Computed Physicochemical Data

While experimentally determined physical properties such as melting and boiling points are not readily available for this specific compound, computational models provide some insight into its characteristics.

Table 2: Computed Physicochemical Properties

Property	Value
Complexity	474
Hydrogen Bond Donor Count	4
Hydrogen Bond Acceptor Count	11
Rotatable Bond Count	4
Topological Polar Surface Area	242 Å <sup>2</sup>
Heavy Atom Count	35
Covalently-Bonded Unit Count	6

## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **Einecs 280-007-5** are not published. However, the following sections describe generalized and representative

methodologies for the synthesis and analysis of similar copper complex azo dyes, based on established chemical literature[2][3][4][5][6][7][8].

## Synthesis of a Representative Copper Complex Azo Dye

The synthesis of copper complex azo dyes typically involves a two-step process: diazotization of an aromatic amine followed by an azo coupling reaction with a suitable coupling component, and subsequent metallization with a copper salt.

### Step 1: Diazotization of an Aromatic Amine

- Materials: Aromatic amine (e.g., 4-amino-2,3-dimethyl-1-phenyl-3-pyrazolin-5-one), Hydrochloric acid (HCl), Sodium nitrite ( $\text{NaNO}_2$ ), Distilled water, Ice bath.
- Procedure:
  - Dissolve the aromatic amine in a 1:1 solution of hydrochloric acid and water.
  - Cool the solution to below  $5^\circ\text{C}$  in an ice bath.
  - Slowly add a pre-cooled aqueous solution of sodium nitrite dropwise to the amine hydrochloride solution while maintaining the temperature below  $5^\circ\text{C}$  and stirring continuously.
  - Continue stirring for an additional 30 minutes to ensure the complete formation of the diazonium salt solution.

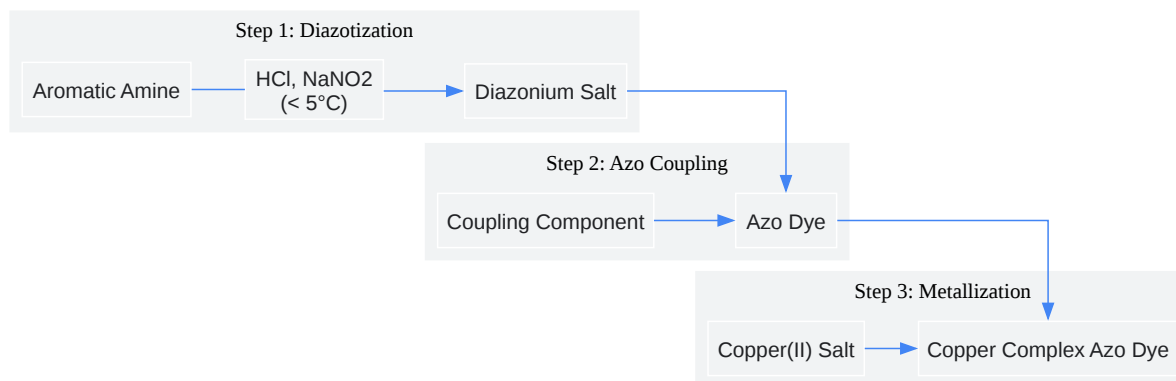
### Step 2: Azo Coupling

- Materials: Coupling component (e.g., p-cresol), Sodium hydroxide ( $\text{NaOH}$ ), Distilled water.
- Procedure:
  - Dissolve the coupling component in a 10% aqueous solution of sodium hydroxide.
  - Cool this solution in an ice bath.

- Slowly add the cold diazonium salt solution from Step 1 to the cooled coupling component solution with vigorous stirring.
- Maintain the temperature below 5°C during the addition.
- The azo dye will precipitate out of the solution.
- Filter the precipitate and wash it with cold distilled water.
- The crude azo dye can be purified by recrystallization from an appropriate solvent (e.g., ethanol).

### Step 3: Metallization with Copper(II)

- Materials: Purified azo dye, Copper(II) chloride ( $\text{CuCl}_2$ ) or Copper(II) sulfate ( $\text{CuSO}_4$ ), Methanol or another suitable solvent.
- Procedure:
  - Dissolve the purified azo dye in a suitable solvent (e.g., distilled water or ethanol) and heat to 70-80°C.
  - Dissolve the copper salt in a separate portion of the solvent.
  - Slowly add the copper salt solution to the hot azo dye solution with continuous stirring.
  - The reaction mixture is typically refluxed for several hours to ensure complete complexation.
  - The copper complex azo dye will precipitate upon cooling or after solvent evaporation.
  - Filter the product, wash with the solvent to remove unreacted starting materials, and dry.



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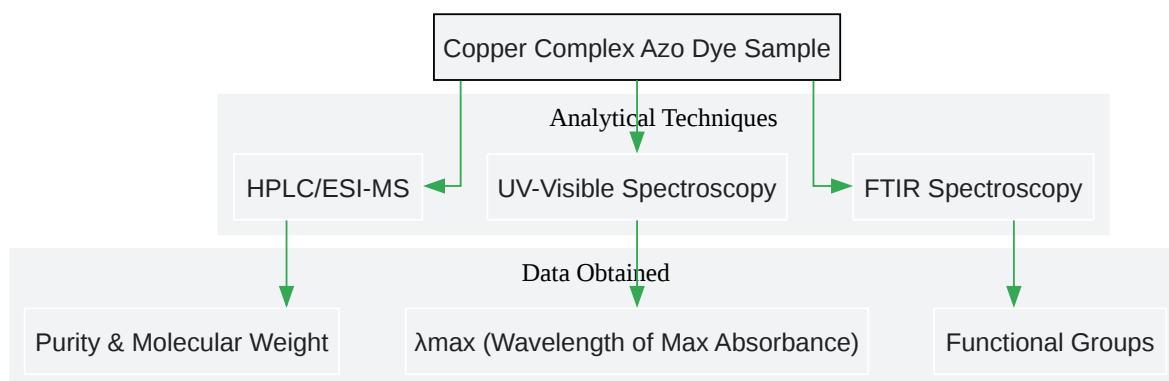
Caption: General workflow for the synthesis of a copper complex azo dye.

## Analytical Characterization

The synthesized copper complex azo dye can be characterized using various analytical techniques to confirm its structure and purity.

- High-Performance Liquid Chromatography/Electrospray Ionization Mass Spectrometry (HPLC/ESI-MS): This is a powerful technique for the separation and identification of metal complex azo dyes[6].
  - Mobile Phase: A common mobile phase is a mixture of acetonitrile and water containing a low concentration of a salt like ammonium acetate (e.g., 5 mM in 70% aqueous acetonitrile)[6].
  - Detection: ESI-MS in negative ion mode is often effective, typically showing a strong peak for the  $[M-H]^-$  ion[6].

- UV-Visible Spectroscopy: This technique is used to determine the absorption spectrum of the dye.
  - Procedure: A dilute solution of the dye in a suitable solvent (e.g., DMSO, ethanol) is prepared, and its absorbance is measured across the UV-visible range (typically 200-800 nm). The wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) is a key characteristic of the dye.
- Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR is used to identify the functional groups present in the molecule.
  - Procedure: The solid sample is typically mixed with KBr and pressed into a pellet, or analyzed as a thin film. Characteristic peaks for azo groups (N=N), aromatic rings, sulfonate groups (S=O), and metal-ligand bonds can be identified.



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Caption: Workflow for the analytical characterization of a copper complex azo dye.

## Toxicology and Safety Considerations

### General Toxicity of Azo Dyes

Azo dyes are a broad class of compounds with varying toxicological profiles. A primary concern is the potential for reductive cleavage of the azo bond ( $\text{-N=N-}$ ) to form aromatic amines, some

of which are known or suspected carcinogens[9]. This cleavage can be mediated by bacteria in the environment or the human gut, as well as by liver enzymes[9].

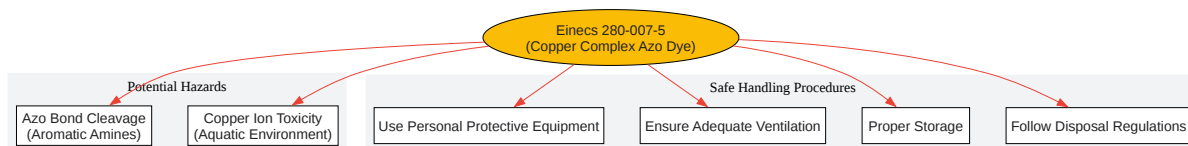
## Copper Toxicity

Copper is an essential trace element, but it can be toxic at high concentrations. Copper toxicity is often associated with oxidative stress[10]. The release of copper ions from copper-complexed dyes into the environment is a concern for aquatic life[11][12].

## Safety and Handling

While **Einecs 280-007-5** is not classified as hazardous, general laboratory safety precautions should be followed when handling this or similar chemical substances.

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety glasses, gloves, and a lab coat.
- **Ventilation:** Handle in a well-ventilated area or under a chemical fume hood to avoid inhalation of any dust or aerosols.
- **Storage:** Store in a cool, dry place away from incompatible materials.
- **Disposal:** Dispose of in accordance with local, state, and federal regulations.



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Caption: Key safety considerations for copper complex azo dyes.

## Conclusion

**Einecs 280-007-5** is a copper complex azo dye with a defined chemical identity but limited publicly available experimental data. This guide provides a summary of its known properties and offers representative experimental protocols for its synthesis and analysis based on established methods for similar compounds. The toxicological profile of this class of dyes warrants careful handling and consideration of its environmental impact. Further research would be necessary to fully elucidate the specific properties and biological interactions of this particular substance.

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